

Application Notes and Protocols for N-Me-Thalidomide 4-fluoride Studies

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Compound of Interest		
Compound Name:	N-Me-Thalidomide 4-fluoride	
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Introduction

N-Me-Thalidomide 4-fluoride is a synthetic derivative of thalidomide, designed as a ligand for the E3 ubiquitin ligase Cereblon (CRBN).[1][2] As a key component of the Cullin-4 RING E3 ubiquitin ligase complex (CRL4^CRBN^), Cereblon plays a crucial role in the ubiquitin-proteasome system by targeting specific proteins for degradation.[3] N-Me-Thalidomide 4-fluoride and its analogs are integral to the development of novel therapeutics, including anti-inflammatory agents and Proteolysis Targeting Chimeras (PROTACs).[1][2] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ligase, leading to the target's ubiquitination and subsequent degradation.

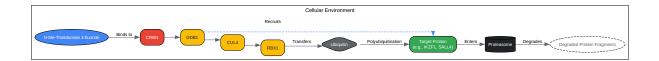
These application notes provide a comprehensive guide for the experimental design of studies involving **N-Me-Thalidomide 4-fluoride**, including detailed protocols for key in vitro and in vivo assays, and data presentation guidelines.

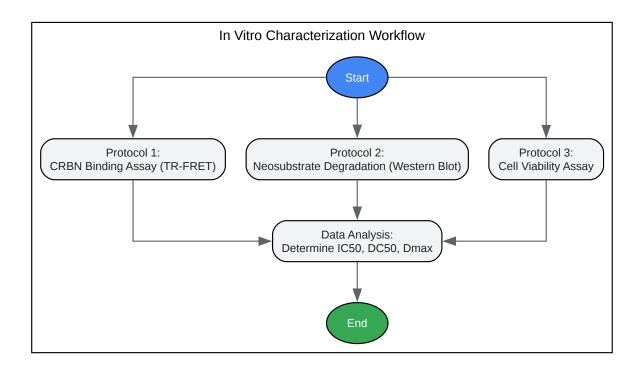
Mechanism of Action

N-Me-Thalidomide 4-fluoride functions by binding to Cereblon, thereby modulating the substrate specificity of the CRL4^CRBN^ E3 ligase complex. This binding event induces the recruitment of "neosubstrates," proteins not typically targeted by this E3 ligase, for ubiquitination and subsequent degradation by the proteasome. This targeted protein

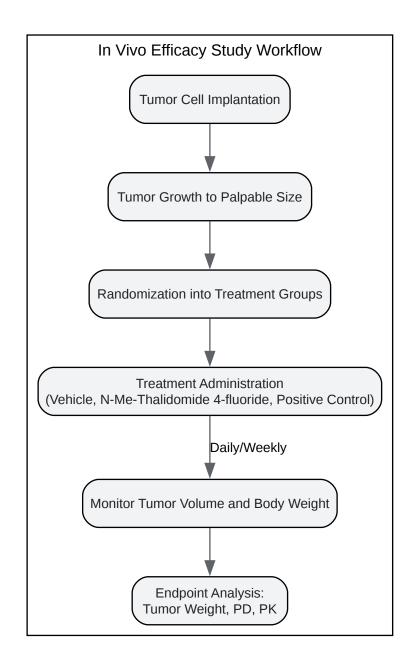


degradation is the basis for its therapeutic potential in various diseases, including cancer and inflammatory disorders.









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